

# Application Notes and Protocols: Strontium Diricinoleate in Polymer Stabilization

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## Compound of Interest

Compound Name: *Strontium diricinoleate*

Cat. No.: *B15176774*

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Disclaimer: **Strontium diricinoleate** is not a widely documented or commercially prevalent stabilizer for polymers. The following application notes and protocols are based on the established principles of analogous metal soap stabilizers, such as other metal ricinoleates and strontium stearate. The experimental data provided is for related compounds and should be considered representative.

## Application Notes

### Introduction

**Strontium diricinoleate**, the strontium salt of ricinoleic acid, is classified as a metallic soap.[1] Metallic soaps, such as stearates and ricinoleates of calcium, zinc, barium, and lead, are extensively used as heat stabilizers, particularly for polyvinyl chloride (PVC).[2][3] They also function as lubricants, acid scavengers, and processing aids in a variety of other polymers.[4][5][6] This document outlines the potential applications, mechanism of action, and performance characteristics of **strontium diricinoleate** as a polymer stabilizer, based on the known functions of similar compounds.

### Primary Application: Heat Stabilization of PVC

The primary application for a metallic soap like **strontium diricinoleate** is as a heat stabilizer in PVC formulations. PVC is highly susceptible to thermal degradation at processing temperatures, which involves the autocatalytic release of hydrogen chloride (HCl).[3][7] This

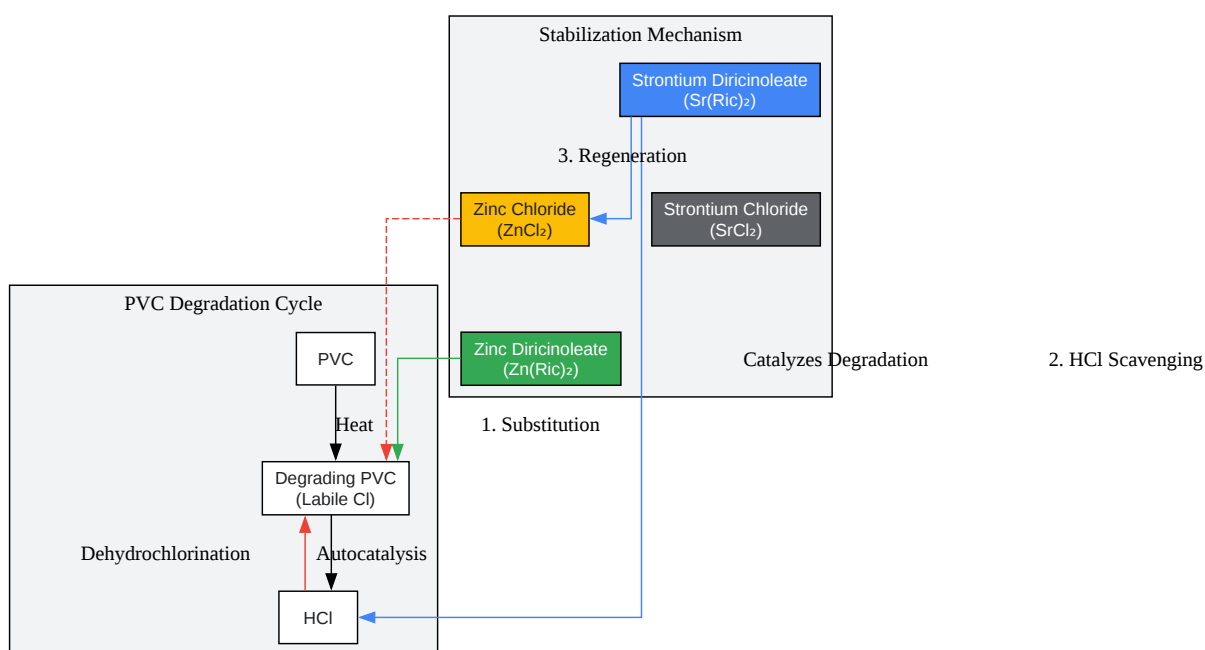
dehydrochlorination leads to the formation of conjugated double bonds, resulting in severe discoloration and a reduction in the polymer's mechanical properties.

**Strontium diricinoleate** would likely be used as part of a mixed metal stabilizer system, typically in conjunction with a zinc soap (e.g., zinc diricinoleate). In such a system, the components work synergistically to provide robust thermal stability.[\[8\]](#)[\[9\]](#)

## Proposed Mechanism of Action in PVC

The stabilizing effect of a mixed strontium/zinc diricinoleate system is proposed to follow the well-established mechanism of other Ca/Zn or Ba/Zn systems:[\[8\]](#)[\[9\]](#)

- **Substitution of Labile Chlorines:** The more covalent zinc diricinoleate reacts with unstable allylic chlorine atoms on the PVC chain, replacing them with more stable ricinoleate ester groups. This is a primary stabilization step that prevents the initiation of dehydrochlorination. [\[8\]](#)
- **Acid Scavenging:** Any released HCl is immediately neutralized by the more basic **strontium diricinoleate**. This is a crucial step as it prevents the autocatalytic degradation of PVC by HCl.[\[3\]](#)
- **Regeneration of the Primary Stabilizer:** The zinc chloride ( $\text{ZnCl}_2$ ) formed in the first step is a strong Lewis acid that can promote severe and rapid degradation of PVC. The **strontium diricinoleate** reacts with the zinc chloride to regenerate the active zinc diricinoleate and form the more stable strontium chloride ( $\text{SrCl}_2$ ). This synergistic interaction enhances long-term stability.[\[8\]](#)



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Proposed synergistic stabilization mechanism in PVC.

## Secondary Applications

Beyond PVC heat stabilization, **strontium diricinoleate** could find utility in other applications common to metallic soaps:[5][6]

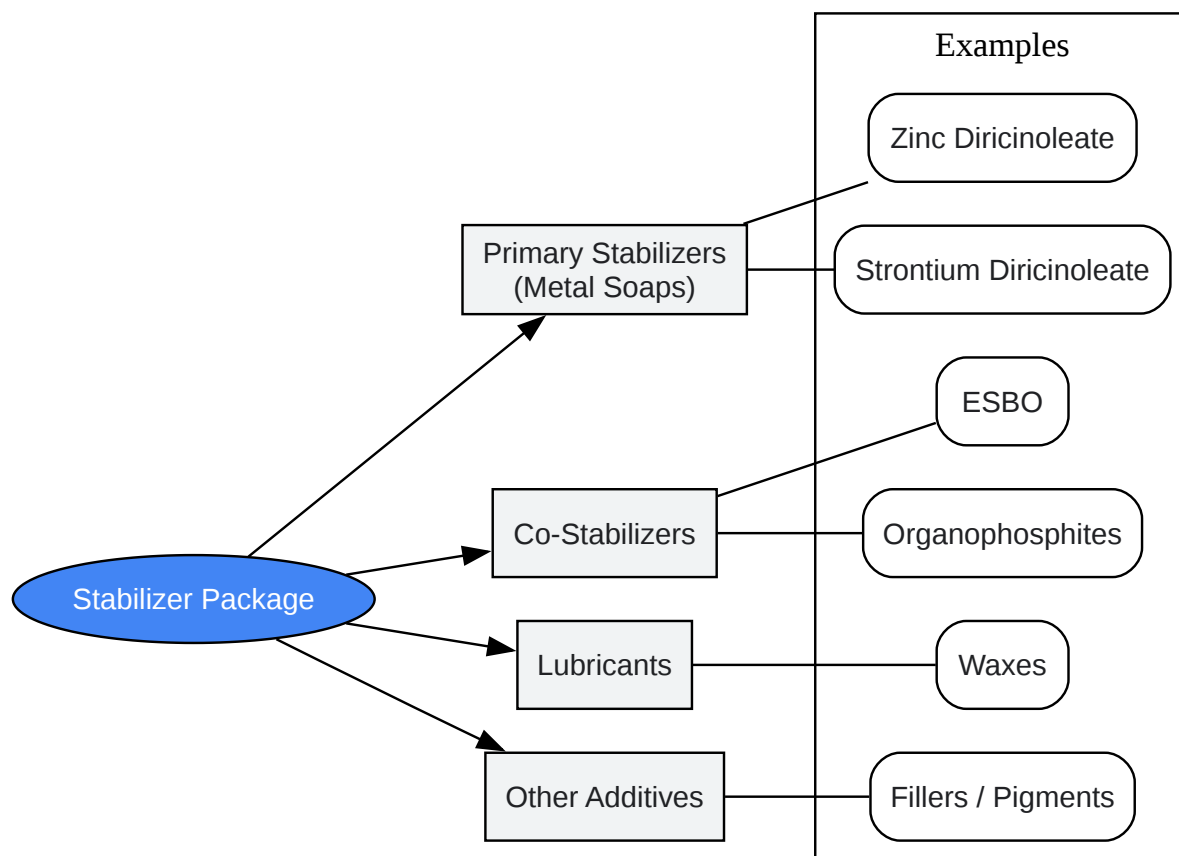
- Acid Scavenger in Polyolefins: Used to neutralize acidic catalyst residues in polyethylene (PE) and polypropylene (PP).

- **Lubricant and Processing Aid:** The long fatty acid chains of the ricinoleate moiety can provide both internal and external lubrication during polymer processing, improving melt flow and preventing adhesion to metal surfaces.[\[1\]](#)
- **Mold Release Agent:** Can facilitate the removal of finished parts from molds.[\[5\]](#)

## Formulation Considerations

**Strontium diricinoleate** would be incorporated into a polymer as part of a comprehensive stabilizer package. A typical formulation for rigid PVC might include:

- **Primary Stabilizers:** **Strontium Diricinoleate** and Zinc Diricinoleate.
- **Co-Stabilizers:** Organophosphites (e.g., tris(nonylphenyl) phosphite) and epoxidized soybean oil (ESBO) are often included to improve color hold and provide additional stabilization.[\[8\]](#)
- **Lubricants:** Waxes, fatty acid esters, or other metallic soaps to optimize processing.
- **Fillers:** Calcium carbonate is a common filler in rigid PVC.
- **Pigments:** Such as titanium dioxide for coloration.



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Components of a typical stabilizer formulation.

## Quantitative Data (Based on Analogous Compounds)

No specific performance data for **strontium diricinoleate** is available in the public domain. However, the following table summarizes the thermal stability of PVC in the presence of various metal carboxylates derived from castor seed oil (which are primarily ricinoleates), providing an indication of expected performance.<sup>[10]</sup>

Stabilizer System (3 wt% in PVC)	Static Stability Time at 180°C (minutes)
PVC (unstabilized)	5
PVC + Barium Ricinoleate	20
PVC + Calcium Ricinoleate	15
PVC + Magnesium Ricinoleate	11
PVC + Zinc Ricinoleate	8
PVC + Ca/Mg Ricinoleate mixture	14

Data sourced from Folarin O.M and Ayinde A.A., Thermal Stability Study of Some Metal Carboxylates of Castor Seed oil on Poly(vinyl chloride), 2016.[10]\*

## Experimental Protocols

### Protocol for Evaluating the Thermal Stability of a Strontium/Zinc Diricinoleate Stabilizer Package in Rigid PVC

Objective: To determine the static thermal stability of a rigid PVC formulation stabilized with a strontium/zinc diricinoleate package.

Materials:

- PVC resin (K-value 67)
- **Strontium Diricinoleate**
- Zinc Diricinoleate
- Epoxidized Soybean Oil (ESBO)
- Calcium Carbonate (precipitated)
- Stearic Acid (lubricant)

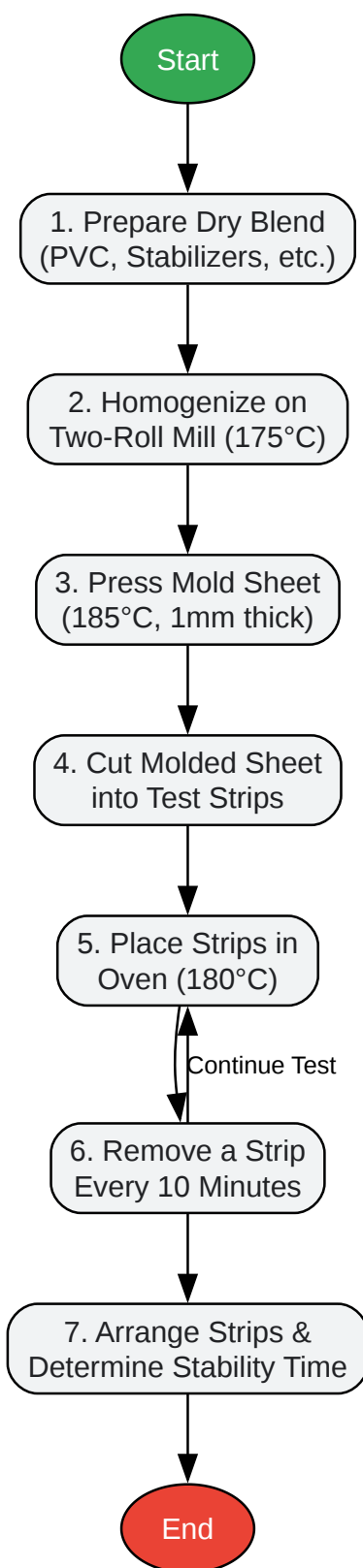
- Processing equipment: Two-roll mill, hydraulic press, convection oven.
- Colorimeter or Munsell color chart.

#### Procedure:

- Formulation Preparation: Prepare a dry blend of the following formulation (amounts in parts per hundred resin, phr):
  - PVC Resin: 100 phr
  - **Strontium Diricinoleate**: 0.8 phr
  - Zinc Diricinoleate: 0.2 phr
  - ESBO: 2.0 phr
  - Calcium Carbonate: 5.0 phr
  - Stearic Acid: 0.3 phr
- Milling:
  - Preheat the two-roll mill to 170-180°C.
  - Add the PVC resin to the mill and allow it to form a band.
  - Gradually add the pre-mixed dry blend of stabilizers, fillers, and lubricants to the PVC band.
  - Continuously cut and fold the sheet on the mill for 5-7 minutes to ensure homogeneous mixing.
- Molding:
  - Remove the milled sheet and cut it into sections suitable for the press mold.
  - Preheat the hydraulic press to 185°C.

- Place the PVC sheet into a 1 mm thick frame mold between two polished steel plates.
- Press the sheet for 2 minutes at low pressure, followed by 3 minutes at high pressure (approx. 150 kgf/cm<sup>2</sup>).
- Cool the mold under pressure to below 50°C before removing the pressed sheet.
- Static Thermal Stability Test:
  - Cut the molded PVC sheet into small test strips (e.g., 2 cm x 2 cm).
  - Place the strips on a tray in a circulating air oven set to 180°C.
  - Remove one test strip every 10 minutes.
  - Arrange the removed strips in chronological order to observe the progression of color change from white to yellow, brown, and finally black.
  - The "stability time" is defined as the time taken for the sample to develop a distinct brown or black color.
- Data Analysis:
  - Record the stability time in minutes.
  - Optionally, use a colorimeter to quantitatively measure the change in yellowness index (YI) over time.
  - Compare the results to an unstabilized PVC control and formulations with known commercial stabilizers.





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Experimental workflow for evaluating thermal stability.

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